

Revolutionizing Organic Electronics: Copper Thiocyanate (CuSCN) as a High-Performance Interlayer

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Compound of Interest

Compound Name: Copper(I) thiocyanate

Cat. No.: B098962

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Copper (I) thiocyanate (CuSCN) has emerged as a compelling inorganic hole-transporting interlayer material in a variety of organic electronic devices, including Organic Light-Emitting Diodes (OLEDs), Organic Solar Cells (OSCs), and Perovskite Solar Cells (PSCs). Its widespread adoption is driven by a unique combination of properties: a wide bandgap of approximately 3.5 eV or greater, leading to high optical transparency in the visible spectrum, and intrinsic p-type conductivity with high hole mobility.^[1] Furthermore, CuSCN is an earth-abundant, low-cost material that can be processed using both solution-based and vacuum deposition techniques, making it a versatile and economically viable alternative to commonly used organic hole transport layers (HTLs) like poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS).^{[1][2]} This document provides detailed application notes and experimental protocols for the integration of CuSCN interlayers in organic electronic devices.

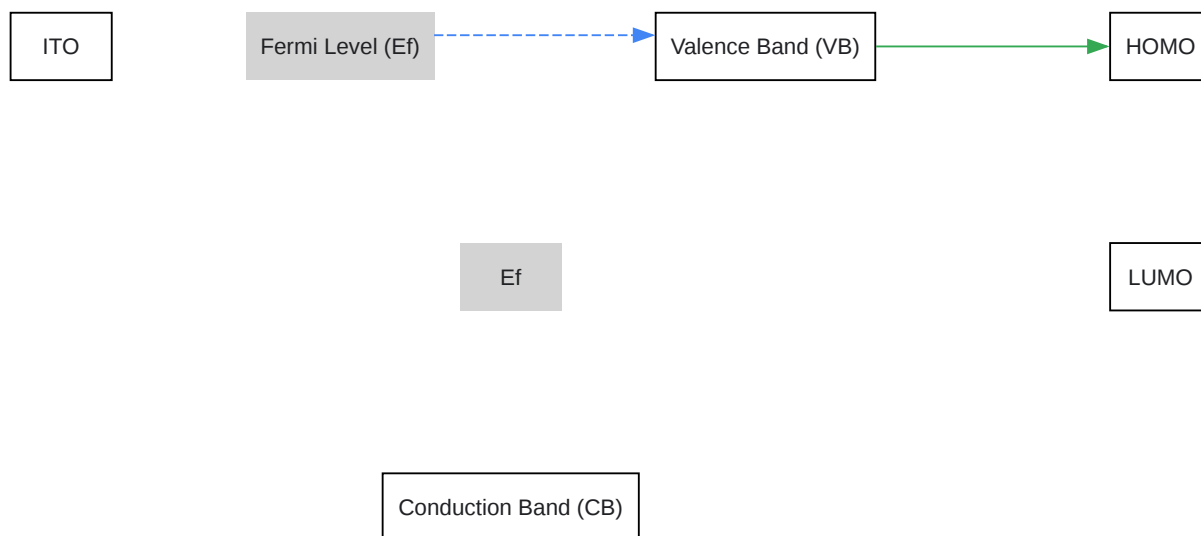
Mechanism of Performance Enhancement

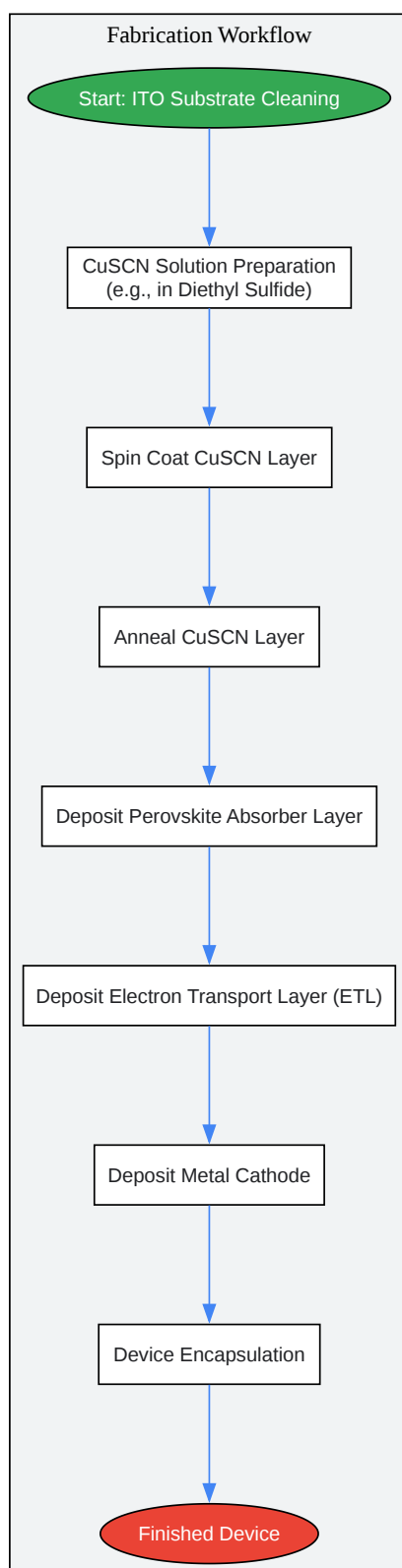
The primary function of a CuSCN interlayer is to facilitate efficient hole injection from the anode (typically Indium Tin Oxide - ITO) and transport to the active organic layer. This enhancement is

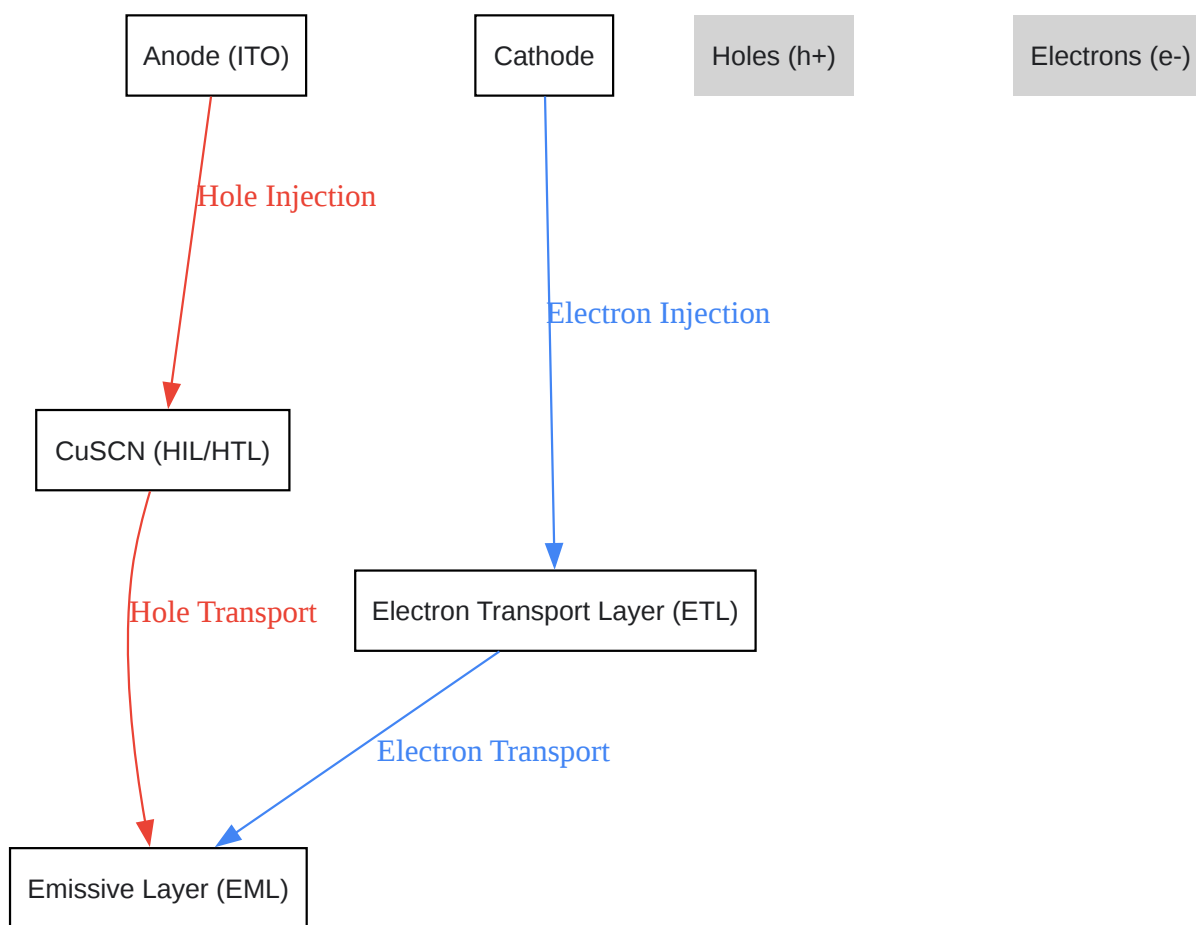
attributed to several key factors:

- **Energy Level Alignment:** CuSCN possesses a high work function and its valence band maximum (VBM) is well-aligned with the highest occupied molecular orbital (HOMO) of many organic semiconductors. This reduces the energy barrier for hole injection from the ITO to the organic layer.[\[3\]](#)[\[4\]](#)
- **Band-Tail States:** The presence of band-tail states near the VBM in CuSCN, often arising from copper vacancies, provides additional pathways for efficient hole transport.[\[1\]](#)[\[3\]](#)
- **Exciton Blocking:** Due to its wide bandgap, CuSCN can act as an effective exciton blocking layer, preventing excitons from reaching the anode and quenching, thereby improving device efficiency.[\[3\]](#)
- **Improved Morphology and Stability:** CuSCN interlayers can lead to improved morphology of the subsequently deposited active layers and offer enhanced thermal and chemical stability compared to some organic HTLs.[\[5\]](#)

Below is a diagram illustrating the energy level alignment at the ITO/CuSCN/Organic interface, which facilitates efficient hole injection.







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